

Analytical methods for characterizing 1-Thiazol-2-yl-ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Thiazol-2-yl-ethanol

Cat. No.: B2770130

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An Application Note and Protocol for the Analytical Characterization of **1-Thiazol-2-yl-ethanol**

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Introduction

1-Thiazol-2-yl-ethanol is a heterocyclic compound of significant interest in pharmaceutical and chemical synthesis. Its structure, featuring a thiazole ring linked to an ethanol moiety, makes it a valuable building block for the development of various therapeutic agents and specialty chemicals.[1] Accurate and comprehensive characterization of this molecule is paramount to ensure its identity, purity, and quality, which are critical aspects of drug development and manufacturing.

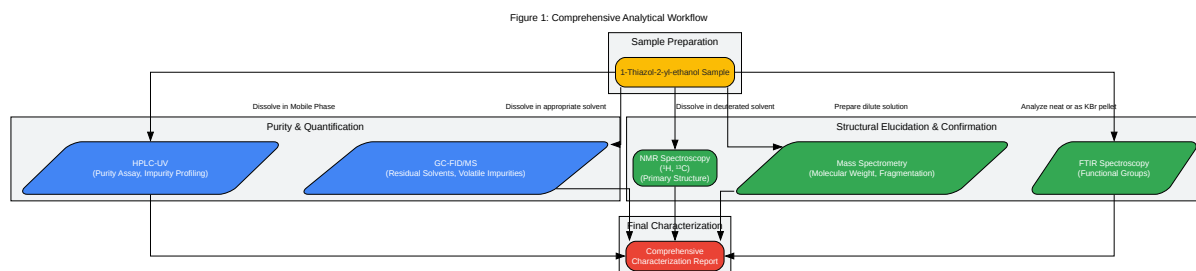
This document provides a detailed guide for researchers, scientists, and drug development professionals on the analytical methods for the thorough characterization of **1-Thiazol-2-yl-ethanol**. The protocols outlined herein are designed to be robust and self-validating, integrating chromatographic and spectroscopic techniques to provide a complete analytical profile of the compound.

Compound Profile

Property	Value	Source
IUPAC Name	1-(1,3-Thiazol-2-yl)ethan-1-ol	
Synonyms	1-(Thiazol-2-yl)ethanol	
CAS Number	40982-30-7	
Molecular Formula	C ₅ H ₇ NOS	
Molecular Weight	129.18 g/mol	[2]
Boiling Point	200 °C at 760 mmHg	
Flash Point	75 °C	

Overall Analytical Workflow

The comprehensive characterization of **1-Thiazol-2-yl-ethanol** involves a multi-technique approach to confirm its structure, assess its purity, and identify any potential impurities. The following workflow provides a logical sequence for this analysis.



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Sources

- 1. 1-Thiazol-2-yl-N-3-methyl-1H-pyrazole-5-carboxylic acid derivatives as antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-(1,3-Thiazol-5-yl)ethan-1-ol | C₅H₇NOS | CID 11389596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Analytical methods for characterizing 1-Thiazol-2-yl-ethanol]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2770130#analytical-methods-for-characterizing-1-thiazol-2-yl-ethanol>]

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